

Protocol for ultrasonic-assisted extraction of paeoniflorin and related compounds.

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Compound of Interest

Compound Name: *Benzoyloxypaeoniflorin*

Cat. No.: *B1256209*

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Protocol for Ultrasonic-Assisted Extraction of Paeoniflorin and Related Compounds

Application Notes

This document provides a detailed protocol for the efficient extraction of paeoniflorin and its related compound, albiflorin, from the root of *Paeonia lactiflora* (Radix *Paeoniae Alba*) using ultrasonic-assisted extraction (UAE). This method offers a significant advantage over traditional extraction techniques by reducing extraction time, lowering solvent consumption, and improving extraction efficiency. The protocols and data presented herein are intended for researchers, scientists, and drug development professionals working on the isolation and characterization of these bioactive compounds.

Paeoniflorin, a monoterpene glycoside, is the major bioactive component of Radix *Paeoniae Alba* and is known for its broad pharmacological effects, including anti-inflammatory, analgesic, and neuroprotective activities. Albiflorin, a structurally similar compound, also contributes to the therapeutic effects of the plant extract. The optimized UAE parameters detailed in this document are critical for achieving high yields of both paeoniflorin and albiflorin.

Experimental Protocols

I. General Protocol for Ultrasonic-Assisted Extraction of Paeoniflorin

This protocol is based on optimized conditions for the extraction of paeoniflorin from Radix Paeoniae Alba.

1. Materials and Equipment:

- Dried Radix Paeoniae Alba powder (sieved through a 60-mesh screen)
- Ethanol (analytical grade)
- Deionized water
- Ultrasonic bath or probe sonicator with temperature and power control
- Centrifuge
- Rotary evaporator
- Filtration apparatus (e.g., Buchner funnel with filter paper or membrane filters)
- Analytical balance

2. Preparation of Solvent:

- Prepare a 40% (v/v) ethanol solution by mixing 400 mL of absolute ethanol with 600 mL of deionized water.

3. Extraction Procedure:

- Weigh 1.0 g of dried Radix Paeoniae Alba powder and place it in a suitable extraction vessel (e.g., a flask or beaker).
- Add 15 mL of the 40% ethanol solution to achieve a liquid-to-solid ratio of 15:1 (mL/g).^[1]
- Place the extraction vessel in the ultrasonic bath.
- Set the ultrasonic temperature to 50°C.^[1]
- Set the ultrasonic power and frequency as per the equipment specifications (a typical frequency is around 40 kHz).

- Begin sonication and extract for a duration of 10 minutes.[\[1\]](#)
- After extraction, centrifuge the mixture at 4000 rpm for 10 minutes to separate the supernatant from the solid residue.
- Decant the supernatant and filter it through a 0.45 μm membrane filter.
- The resulting filtrate is the crude extract containing paeoniflorin. For quantitative analysis, the extract can be appropriately diluted and analyzed using High-Performance Liquid Chromatography (HPLC).

II. Protocol for Simultaneous Ultrasonic-Assisted Extraction of Paeoniflorin and Albiflorin

This protocol is optimized for the concurrent extraction of both paeoniflorin and albiflorin.

1. Materials and Equipment:

- Same as the general protocol.

2. Preparation of Solvent:

- Prepare a 70% (v/v) ethanol solution by mixing 700 mL of absolute ethanol with 300 mL of deionized water.

3. Extraction Procedure:

- Weigh 1.0 g of dried Radix Paeoniae Alba powder and place it in an extraction vessel.
- Add 200 mL of the 70% ethanol solution to achieve a liquid-to-solid ratio of 200:1 (mL/g).[\[2\]](#)
- Place the vessel in an ultrasonic bath.
- Set the ultrasonic temperature to 30°C.
- Sonication should be performed for 30 minutes.[\[2\]](#)
- Following extraction, centrifuge the mixture at 4000 rpm for 10 minutes.

- Collect the supernatant and filter it through a 0.45 µm membrane filter.
- The filtrate contains both paeoniflorin and albiflorin and is ready for further analysis.

Data Presentation

The following tables summarize the quantitative data from various studies on the ultrasonic-assisted extraction of paeoniflorin and albiflorin, highlighting the impact of different extraction parameters on the yield.

Table 1: Optimized Parameters for Ultrasonic-Assisted Extraction of Paeoniflorin

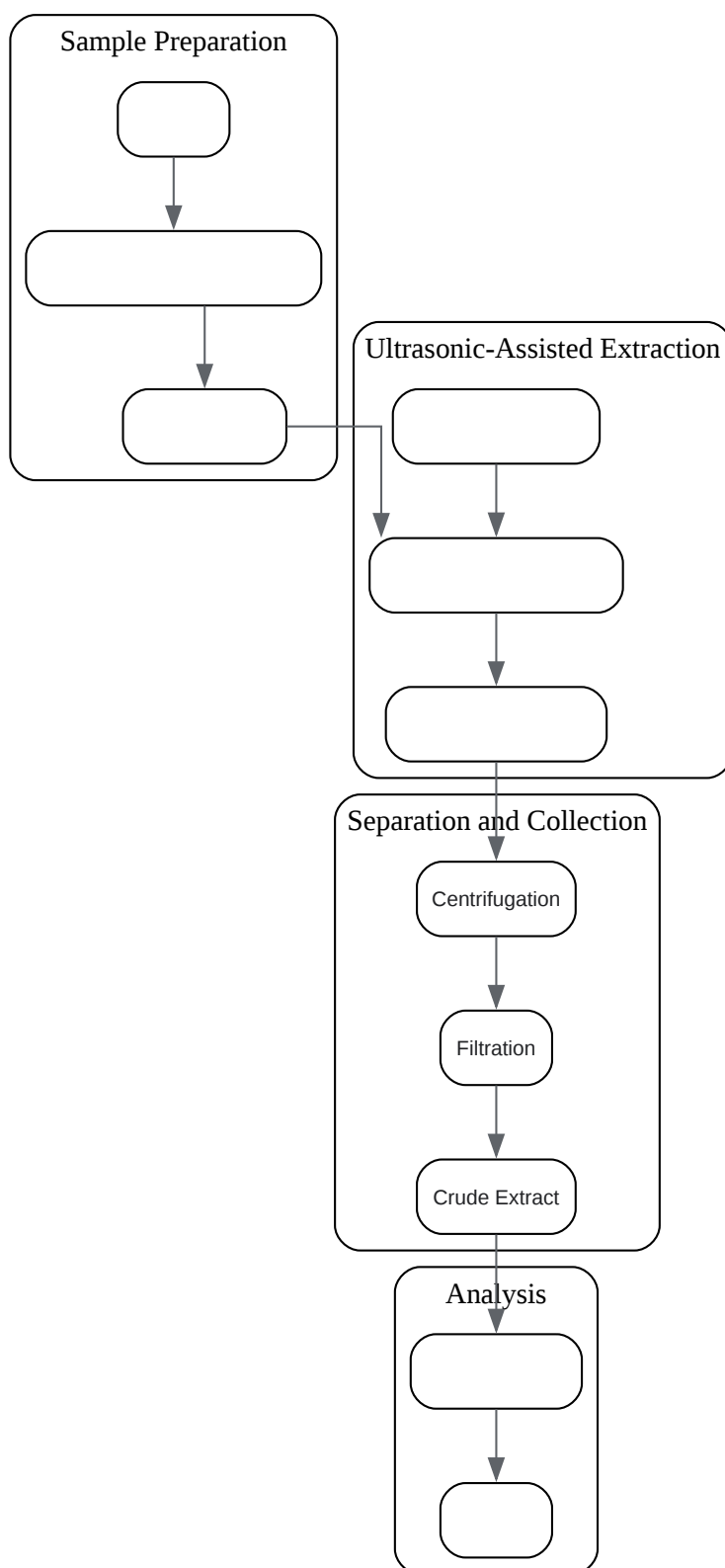
Parameter	Optimal Value	Paeoniflorin Yield (%)	Reference
Ethanol Concentration	40%	8.76	[1]
Liquid-to-Solid Ratio	15 mL/g	8.76	[1]
Ultrasonic Temperature	50°C	8.76	[1]
Ultrasonic Time	10 min	8.76	[1]
Ethanol Concentration	45%	4.69	[3]
Extraction Temperature	63°C	4.69	[3]
Extraction Time	45 min	4.69	[3]

Table 2: Parameters for Simultaneous Ultrasonic-Assisted Extraction of Paeoniflorin and Related Compounds

Parameter	Optimal Value	Paeoniflorin Content (mg/g)	Albiflorin Content (mg/g)	Other Compounds (mg/g)	Reference
Ethanol Concentration	70%	-	-	Gallic acid, Catechin, etc.	
Extraction Time	40 min	-	-	-	
Liquid-to-Solid Ratio	5 mL/g	-	-	-	
Ethanol Concentration	70%	-	-	Gallic acid, Hydroxy-paeoniflorin, Catechin, Pentagalloylgucose, Benzoic acid, Benzoylpaeoniflorin, Paeonol	[2]
Liquid-to-Solid Ratio	200 mL/g	-	-	-	[2]
Ultrasound Extraction Time	30 min	-	-	-	[2]

Visualizations

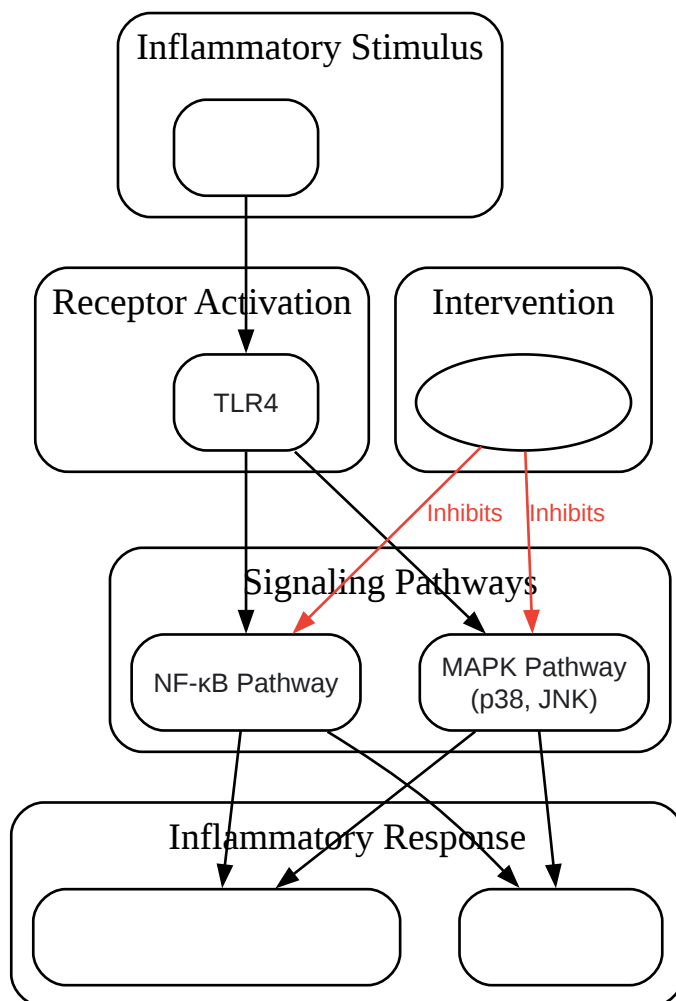
Experimental Workflow for Ultrasonic-Assisted Extraction



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Caption: Workflow for Ultrasonic-Assisted Extraction of Paeoniflorin.

Logical Relationship of Paeoniflorin's Anti-inflammatory Signaling Pathway



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